

5-Bromo-2-chlorobenzaldehyde physical properties

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Compound of Interest

Compound Name: *5-Bromo-2-chlorobenzaldehyde*

Cat. No.: *B064787*

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An In-depth Technical Guide to the Physical Properties of **5-Bromo-2-chlorobenzaldehyde**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a comprehensive overview of the core physical characteristics of **5-Bromo-2-chlorobenzaldehyde**, a key intermediate in various synthetic pathways.

Core Physical and Chemical Properties

5-Bromo-2-chlorobenzaldehyde is an aromatic aldehyde containing both bromine and chlorine substituents. Its chemical structure informs its reactivity and physical behavior.

Chemical Structure:

- IUPAC Name: **5-bromo-2-chlorobenzaldehyde**[\[1\]](#)[\[2\]](#)
- CAS Number: 189628-37-3[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₇H₄BrClO[\[1\]](#)[\[3\]](#)[\[4\]](#)

Quantitative Physical Data

The following table summarizes the key physical properties of **5-Bromo-2-chlorobenzaldehyde**, compiled from various sources.

Property	Value	Source(s)
Molecular Weight	219.47 g/mol	[2][3]
Appearance	Off-white to pale yellow or white crystalline solid/powder.	[3][5][6][7] [3][5][6][7]
Melting Point	43-46 °C	[3][4]
Note: Other sources report ranges up to 73 °C.		[5][7]
Boiling Point	261 °C at 760 mmHg	[3][4][8]
Density	1.698 g/cm³	[3][4][8]
Flash Point	~112 °C	[3][4][8]
Vapor Pressure	0.012 mmHg at 25 °C	[3][4]
Refractive Index	1.623	[3][4]
Water Solubility	Slightly soluble.[3][4]	[3][4]
Solubility in Organic Solvents	Sparingly soluble in Chloroform, soluble in heated DMSO, and slightly soluble in Methanol with sonication.[6][8]	[6][8]

Experimental Protocols for Property Determination

While specific experimental reports for this compound are not detailed in the provided results, the following are standard methodologies used to determine the key physical properties of a solid organic compound like **5-Bromo-2-chlorobenzaldehyde**.

1. Melting Point Determination (Capillary Method):

- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. A narrow range indicates high purity.
- Methodology:

- A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube.
- The capillary tube is placed in a melting point apparatus, which contains a heated block or oil bath and a thermometer or temperature probe.
- The temperature is raised slowly (typically 1-2 °C per minute) as it approaches the expected melting point.
- The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has liquefied.

2. Boiling Point Determination (Distillation Method):

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.
- Methodology:
 - The compound is placed in a distillation flask connected to a condenser and a collection flask.
 - A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
 - The flask is heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser to be cooled back into a liquid.
 - The temperature at which the vapor temperature remains constant during distillation is recorded as the boiling point at the given atmospheric pressure.

3. Density Determination (Pycnometer Method):

- Principle: Density is the mass of a substance per unit volume.
- Methodology:
 - A pycnometer (a flask with a specific, known volume) is weighed empty.

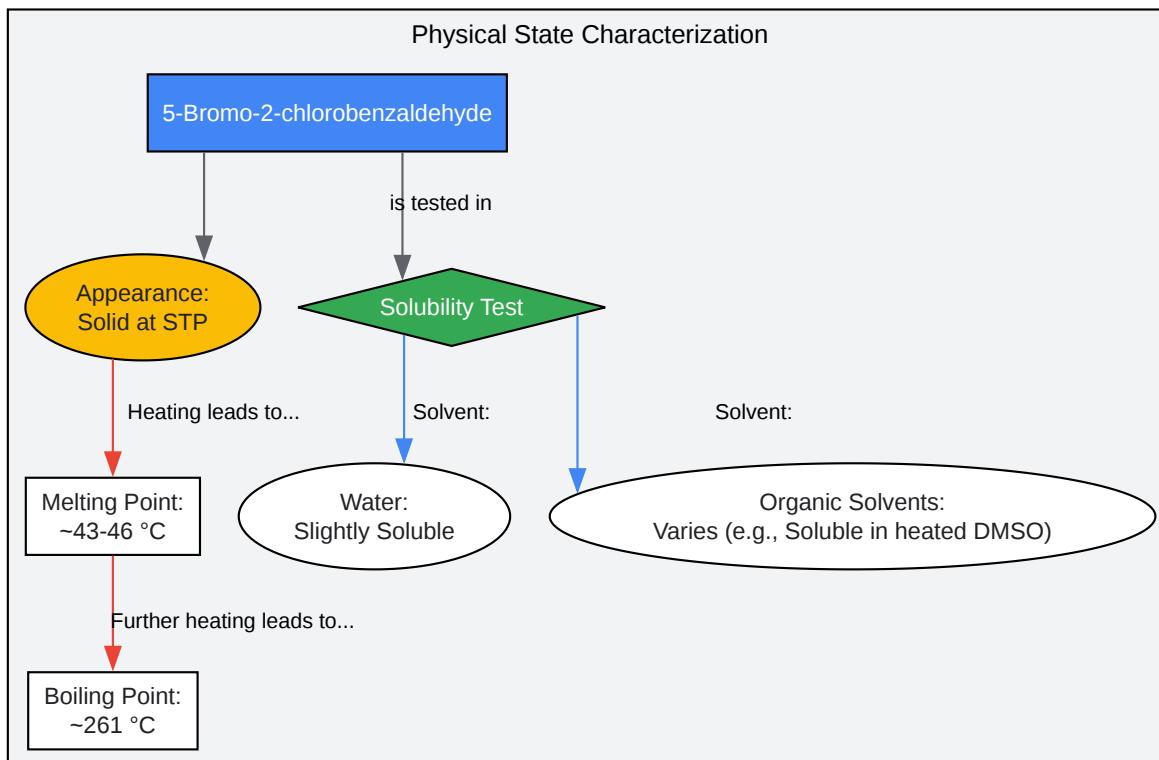
- It is then filled with the substance (if melted) or with a solvent in which a known mass of the substance is dissolved, and weighed again.
- The volume of the substance is determined by the displacement of the liquid.
- The density is calculated by dividing the mass of the substance by its volume.

4. Solubility Assessment:

- Principle: Solubility is the ability of a solute to dissolve in a solvent to form a homogeneous solution.
- Methodology:
 - A small, measured amount of the solute (**5-Bromo-2-chlorobenzaldehyde**) is added to a test tube containing a specific volume of the solvent (e.g., water, ethanol, DMSO).
 - The mixture is agitated or sonicated at a controlled temperature.
 - The process is observed to determine if the solute dissolves completely.
 - If it dissolves, more solute is added until saturation is reached. Solubility can be qualitatively described (e.g., soluble, slightly soluble, insoluble) or quantitatively measured (e.g., in g/100mL).

Logical Workflow for Physical State Analysis

The following diagram illustrates the logical relationship between the key physical properties that define the state and behavior of **5-Bromo-2-chlorobenzaldehyde** at standard conditions.



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Caption: Workflow for determining the physical state and solubility of the compound.

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